

Proper Disposal of Diberal, (-)-: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Diberal, (-)-*

Cat. No.: *B12777551*

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Researchers and drug development professionals handling **Diberal, (-)-** also known as (-)-5-Ethyl-5-(1,3-dimethylbutyl)barbituric acid, must adhere to stringent disposal procedures due to its classification as a controlled substance and its potential environmental impact. This guide provides essential safety and logistical information for the proper disposal of this barbituric acid derivative.

Diberal, (-)- falls under the category of barbituric acid derivatives, which are regulated as controlled substances by the Drug Enforcement Administration (DEA). Specifically, any substance containing a derivative of barbituric acid is generally classified as a Schedule III depressant under 21 CFR § 1308.13(c)(3).^{[1][2]} Improper disposal not only poses a risk of environmental contamination due to the persistence of barbiturates in aquatic environments but also violates federal regulations.^{[3][4][5]}

Key Disposal Principles and Procedures

The disposal of **Diberal, (-)-** must be conducted in a manner that ensures the substance is non-retrievable. The DEA has stated that incineration is the only destruction method currently reviewed that meets this standard.^[6] Standard laboratory practices such as disposal down the sink or in regular trash are strictly prohibited.^[7]

Step-by-Step Disposal Protocol:

- Segregation and Labeling:
 - Expired, unwanted, or damaged containers of **Diberal, (-)-** should be clearly labeled for disposal (e.g., "EXPIRED - TO BE DISPOSED OF").
 - These materials must be segregated from the active inventory but remain in a securely locked storage location.^[7]
- Contact Environmental Health & Safety (EHS):
 - Your institution's EHS department is the primary point of contact for initiating the disposal process. They will provide specific guidance and facilitate the collection of the controlled substance waste.
- Transfer to a DEA-Registered Reverse Distributor:
 - The EHS department will typically coordinate with a DEA-registered reverse distributor for the proper transfer and destruction of the controlled substance.^{[6][7][8][9][10][11][12]} Reverse distributors are authorized by the DEA to handle and destroy controlled substances in compliance with all regulations.^{[8][10]}
- Documentation and Record-Keeping:
 - Meticulous record-keeping is a critical component of controlled substance disposal.
 - For Schedule III substances, a record of the transfer to the reverse distributor must be maintained. This includes the date, manner of disposal, and the names and addresses of both parties.^[6]
 - The reverse distributor is responsible for completing DEA Form 41 (Registrants Inventory of Drugs Surrendered) to document the destruction and must provide a copy to the registrant.^{[6][9]}
 - All disposal records must be maintained for a minimum of two years.^{[12][13]}

Handling Different Types of Waste

It is important to distinguish between recoverable and non-recoverable waste:

- **Recoverable Waste:** This includes expired or unwanted product, unused dilutions, and spilled material that can be cleaned up.^[7] This type of waste must be disposed of through a reverse distributor.
- **Non-Recoverable Waste:** This refers to residual amounts of the substance remaining in an "empty" container (e.g., a vial or syringe) that cannot be drawn out.^[7] These empty containers may often be disposed of in a biohazard sharps container, and the zeroing out of the container balance on the usage log serves as the disposal record.^[7]
- **Contaminated Materials:** Items such as personal protective equipment (PPE) or absorbent pads contaminated with **Diberal, (-)-** should be handled as hazardous waste and disposed of according to your institution's EHS guidelines.

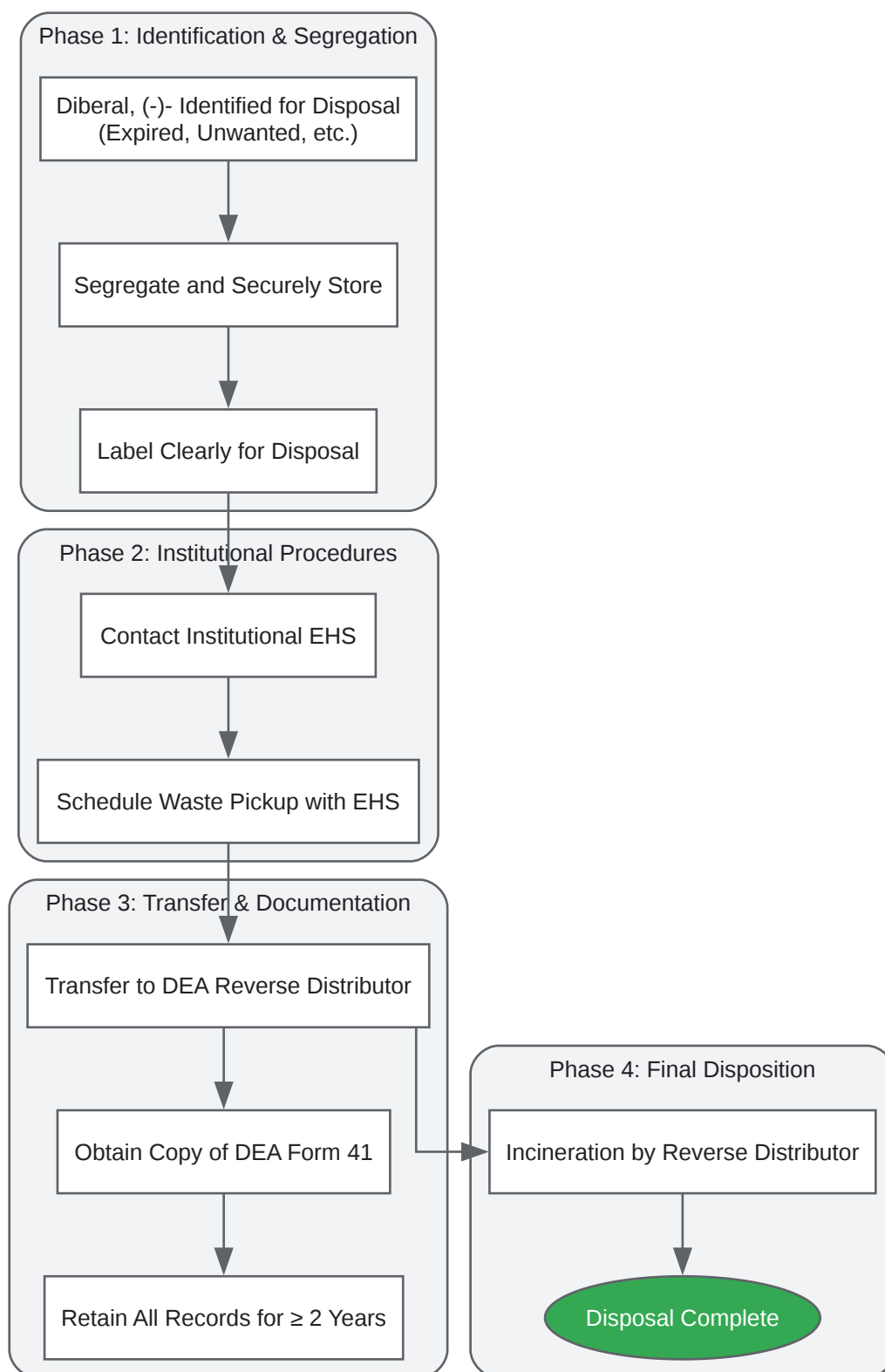
Quantitative Data Summary

Data Point	Value/Information	Source
DEA Schedule	Likely Schedule III	21 CFR § 1308.13 ^{[1][2]}
Record Retention Period	At least 2 years after disposal	^{[12][13]}
Primary Disposal Method	Incineration via a DEA-registered reverse distributor	^[6]
Key DEA Forms	DEA Form 41 (Inventory of Drugs Surrendered)	^{[6][9]}

Experimental Protocols Cited

This guidance is based on established regulatory protocols from the Drug Enforcement Administration and best practices from institutional Environmental Health & Safety departments. No experimental laboratory protocols for the chemical alteration of **Diberal, (-)-** for disposal are recommended or permitted due to its status as a controlled substance. The primary "protocol" is the legally mandated chain-of-custody transfer to a licensed reverse distributor.

Disposal Workflow Diagram



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Caption: Disposal workflow for **Diberal, (-)-**.

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